

# An In-depth Technical Guide to Boron Triiodide (BI<sub>3</sub>)

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## Compound of Interest

Compound Name: BH3I-2'

Cat. No.: B1666947

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## Introduction

Boron triiodide (BI<sub>3</sub>) is an inorganic compound composed of boron and iodine.[1] It is a strong Lewis acid and a versatile reagent in organic synthesis and materials science.[2][3] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, tailored for researchers, scientists, and drug development professionals.

## Chemical Structure and Properties

Boron triiodide possesses a trigonal planar molecular geometry.[4] In its crystalline form, it adopts a hexagonal crystal structure.[4] It is a colorless to pale yellow crystalline solid that is highly sensitive to moisture and air, readily hydrolyzing to form boric acid and hydroiodic acid.[1][4]

Table 1: Physical and Chemical Properties of Boron Triiodide (BI<sub>3</sub>)

Property	Value	Reference
Molecular Formula	BI <sub>3</sub>	[4]
Molar Mass	391.52 g/mol	[4]
Appearance	Crystalline solid	[4]
Density	3.35 g/cm <sup>3</sup> (at 50 °C)	[4]
Melting Point	49.9 °C	[4]
Boiling Point	210 °C	[4]
Solubility	Soluble in CCl <sub>4</sub> , CS <sub>2</sub> , benzene, chloroform; hydrolyzes in water	[4]
Crystal Structure	Hexagonal	[4]
Heat of Vaporization	40.5 kJ/mol	[4]
Standard Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ )	-37.2 kJ/mol	[5]
Standard Molar Entropy ( $S^\ominus_{298}$ )	200 J/mol·K	[5]
Heat Capacity (C)	71 J/mol·K	[5]

### Lewis Acidity

Boron triiodide is a potent Lewis acid, exceeding the acidity of other boron trihalides in the order BI<sub>3</sub> > BBr<sub>3</sub> > BCl<sub>3</sub> > BF<sub>3</sub>.<sup>[2]</sup> This trend is attributed to the weaker  $\pi$ -bonding between the boron p-orbital and the larger, more diffuse p-orbitals of the iodine atoms. This reduced back-bonding enhances the electron deficiency at the boron center, making it a stronger electron-pair acceptor.<sup>[2]</sup>

## Experimental Protocols: Synthesis of Boron Triiodide

Several methods have been established for the synthesis of boron triiodide. Below are detailed protocols for common laboratory-scale preparations.

### 1. Reaction of Boron with Iodine

This direct method involves the reaction of elemental boron with iodine at elevated temperatures.[\[4\]](#)

- Materials: Elemental boron powder, iodine crystals.
- Procedure:
  - Combine elemental boron and iodine in a sealed reaction vessel.
  - Heat the mixture to 209.5 °C to initiate the reaction.[\[4\]](#)
  - The product, boron triiodide, is formed directly.
  - Purification can be achieved through sublimation.

### 2. Halide Exchange Reaction

This method involves the reaction of boron trichloride with hydroiodic acid at high temperatures.[\[4\]](#)

- Materials: Boron trichloride (BCl<sub>3</sub>), hydroiodic acid (HI).
- Reaction:  $3\text{HI} + \text{BCl}_3 \rightarrow \text{BI}_3 + 3\text{HCl}$ [\[4\]](#)
- Procedure:
  - Introduce boron trichloride and hydroiodic acid into a high-temperature reactor.
  - Maintain the high temperature required for the reaction to proceed.
  - Separate the gaseous hydrogen chloride byproduct from the solid boron triiodide.

### 3. Reaction of Lithium Borohydride with Iodine

This method offers an alternative route to boron triiodide.[\[4\]](#)[\[6\]](#)

- Materials: Lithium borohydride ( $\text{LiBH}_4$ ), iodine ( $\text{I}_2$ ), hexane (solvent).
- Reaction:  $3\text{LiBH}_4 + 8\text{I}_2 \rightarrow 3\text{LiI} + 3\text{BI}_3 + 4\text{H}_2 + 4\text{HI}$ [\[4\]](#)
- Procedure:
  - In a flask equipped with a reflux condenser, dissolve lithium borohydride in hexane.
  - Slowly add a solution of iodine in hexane to the lithium borohydride solution.
  - Reflux the mixture to drive the reaction to completion.[\[6\]](#)
  - The reaction produces lithium iodide, hydrogen gas, and hydrogen iodide as byproducts.[\[4\]](#)
  - Isolate the boron triiodide from the reaction mixture.

#### 4. In Situ Generation

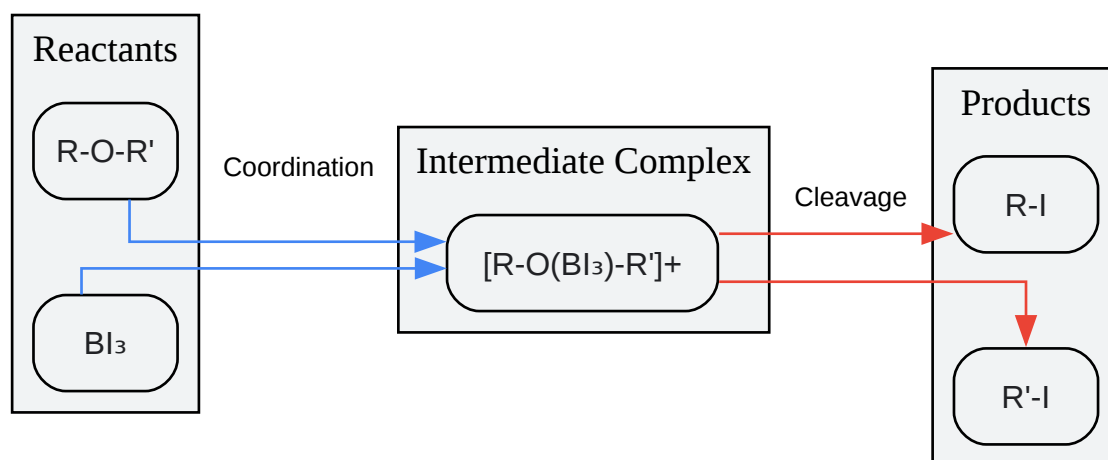
For many applications, boron triiodide can be generated in situ from sodium borohydride and iodine, which avoids the need to handle the highly reactive and moisture-sensitive compound directly.[\[2\]](#)

## Key Reactions and Applications

Boron triiodide is a valuable reagent in organic chemistry, primarily for the cleavage of carbon-oxygen bonds in ethers, esters, and alcohols.[\[2\]](#)[\[7\]](#) It is also utilized in materials science as a precursor for the synthesis of boron-based thin films and nanomaterials, such as boron nitride, through chemical vapor deposition (CVD).[\[2\]](#) Furthermore, it serves as a catalyst in various industrial processes, including coal liquefaction.[\[3\]](#)

### Ether Cleavage

The cleavage of ethers is a classic application of boron triiodide. The mechanism involves the coordination of the Lewis acidic boron atom to the oxygen atom of the ether, facilitating the cleavage of the C-O bond to yield alkyl iodides.[\[2\]](#)

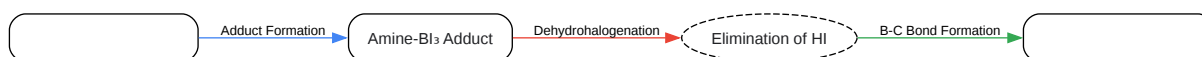


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Caption: Mechanism of ether cleavage by Boron Triiodide.

### Orthoboronation of Aromatic Amines

Boron triiodide reacts with aromatic amines to form adducts that can undergo dehydrohalogenation.<sup>[2]</sup> This can lead to the formation of a B-C bond on the aromatic ring at the position ortho to the amino group, a process known as orthoboronation.<sup>[2]</sup>

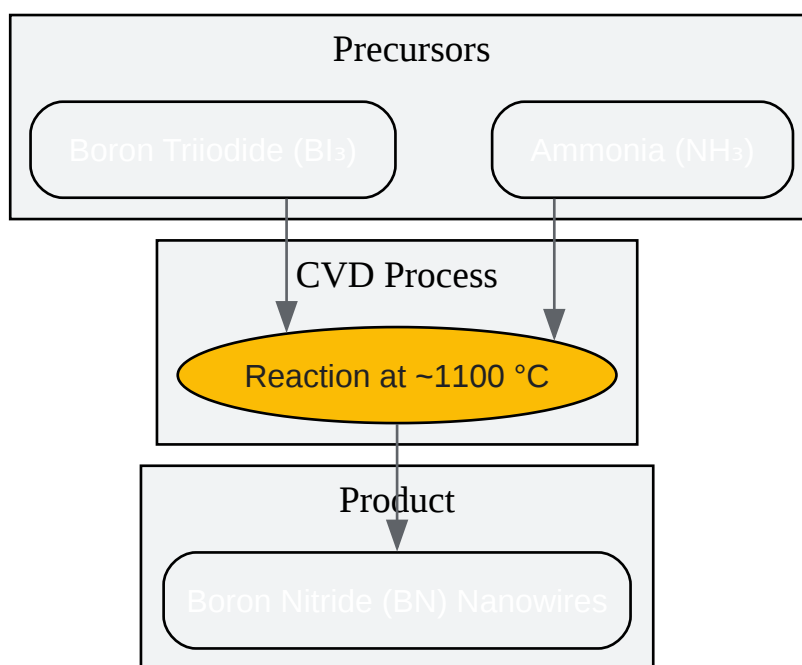


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Caption: Workflow for the orthoboronation of aromatic amines.

### Synthesis of Boron Nitride Nanowires

Boron triiodide is a precursor in the chemical vapor deposition (CVD) synthesis of pure boron nitride (BN) nanowires.<sup>[2]</sup>



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Caption: CVD synthesis of Boron Nitride nanowires.

## Conclusion

Boron triiodide is a highly reactive and versatile compound with significant applications in synthetic chemistry and materials science. Its strong Lewis acidity and unique reactivity make it a valuable tool for researchers. Proper handling is essential due to its sensitivity to moisture and air.

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